

4-Amino-3-(trifluoromethyl)phenol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Amino-3-(trifluoromethyl)phenol

Cat. No.: B1283321

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Material Safety Data Sheet: 4-Amino-3-(trifluoromethyl)phenol

An In-depth Technical Guide for Researchers and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **4-Amino-3-(trifluoromethyl)phenol** (CAS No. 445-04-5). The information is intended for researchers, scientists, and professionals in the drug development field to ensure safe laboratory practices.

Chemical Identification and Physical Properties

4-Amino-3-(trifluoromethyl)phenol is an organic compound that appears as a solid, with colors ranging from off-white to black.^{[1][2]} It is also known by several synonyms, including 2-Amino-5-hydroxybenzotrifluoride and 4-Hydroxy-2-(trifluoromethyl)aniline.^{[1][3][4]} The trifluoromethyl group in its structure enhances lipophilicity and metabolic stability, making it a compound of interest in drug design.^[3]

Table 1: Physical and Chemical Properties

| Property | Value | Reference(s) |
|-------------------|--------------------------------|--------------|
| Molecular Formula | C7H6F3NO | [3][5][6] |
| Molecular Weight | 177.12 g/mol | [4][5][6] |
| Melting Point | 158°C | [1][2] |
| Boiling Point | 275.9 ± 40.0 °C (Predicted) | [1][2] |
| Density | 1.432 ± 0.06 g/cm³ (Predicted) | [1][2] |
| Flash Point | 120.7 ± 27.3 °C | [4] |
| Vapor Pressure | 0.003 mmHg at 25°C | [4] |
| pKa | 9.22 ± 0.18 (Predicted) | [1][2] |
| Appearance | Off-white to black solid | [1][2] |
| Solubility | Soluble in polar solvents | [3] |

Hazard Identification and Toxicological Data

This chemical is classified as hazardous. It is harmful if swallowed and causes skin and serious eye irritation.[7] It may also cause respiratory irritation.[7][8]

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement | Reference(s) |
|---|----------|--|---|
| Acute toxicity, oral | 4 | H301: Toxic if swallowed | [4] |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation | [7] [8] |
| Serious eye damage/eye irritation | 2 | H319: Causes serious eye irritation | [7] [8] |
| Specific target organ toxicity – single exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation | [7] [8] |

Quantitative toxicological data such as LD50 or LC50 values for **4-Amino-3-(trifluoromethyl)phenol** are not readily available in the searched resources. The provided GHS classification is based on notifications to the ECHA C&L Inventory.[\[4\]](#)

First-Aid Measures

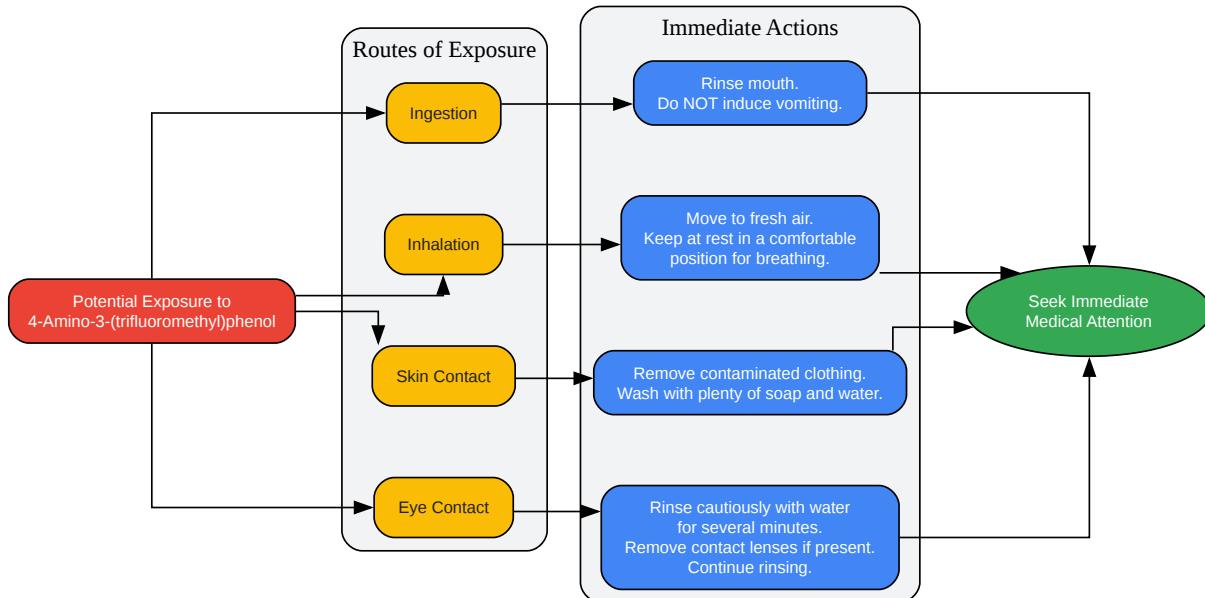
Immediate medical attention is required in case of exposure.[\[9\]](#) Always show the safety data sheet to the attending medical professional.[\[5\]](#)[\[7\]](#)

In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[5\]](#)[\[9\]](#) If contact lenses are present, remove them if it is easy to do so and continue rinsing.[\[7\]](#) Seek immediate medical advice.[\[9\]](#)

In case of skin contact: Immediately remove all contaminated clothing.[\[7\]](#) Wash the affected area with soap and plenty of water.[\[5\]](#) If skin irritation occurs, get medical advice/attention.[\[7\]](#)

If inhaled: Move the person to fresh air.[\[5\]](#)[\[7\]](#) If the person is not breathing, give artificial respiration.[\[5\]](#) If breathing is difficult, give oxygen.[\[7\]](#) Call a poison center or doctor if you feel unwell.[\[7\]](#)

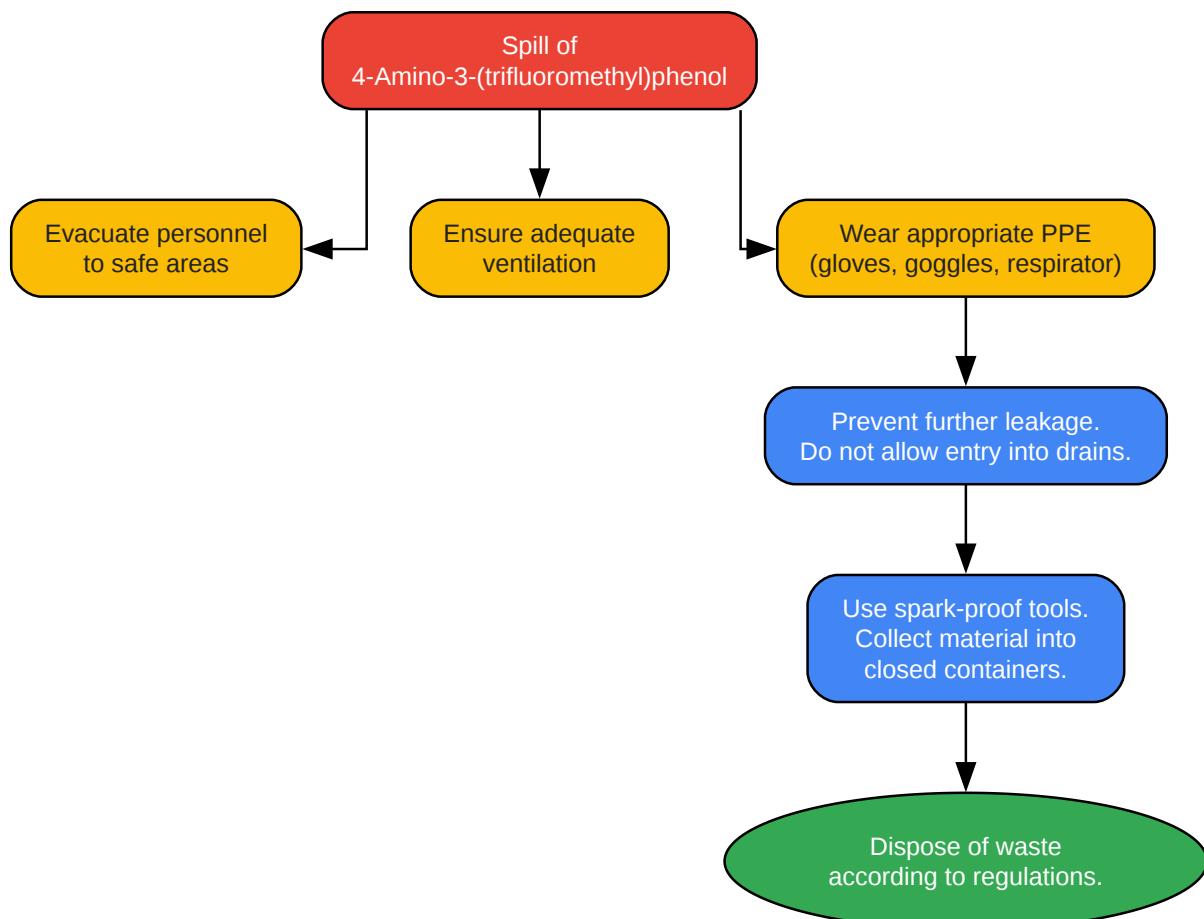
If swallowed: Do NOT induce vomiting.[\[9\]](#) Rinse the mouth with water.[\[5\]](#) Never give anything by mouth to an unconscious person.[\[5\]](#) Call a physician or poison control center immediately.[\[9\]](#)

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First-Aid Decision Pathway

Accidental Release and Fire-Fighting Measures

Accidental Release: Ensure adequate ventilation and evacuate personnel to safe areas.[9][10] Avoid dust formation.[10] Use personal protective equipment as required.[9] Prevent further leakage or spillage if it is safe to do so.[7][10] Do not let the chemical enter drains.[10] For containment and cleanup, use spark-proof tools and explosion-proof equipment.[10] Collect the spilled material and place it in suitable, closed containers for disposal.[9][10]

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Accidental Spill Response Workflow

Fire-Fighting Measures: Suitable extinguishing media include water spray, carbon dioxide (CO₂), dry chemical, and alcohol-resistant foam.[9][10] Firefighters should wear self-contained breathing apparatus and full protective gear.[9][11] Hazardous combustion products include carbon oxides (CO, CO₂) and gaseous hydrogen fluoride (HF).[9][11]

Handling and Storage

Handling: Use only in a well-ventilated area or under a chemical fume hood.[7][9] Avoid contact with skin, eyes, and clothing.[7][12] Do not breathe dust, mist, vapors, or spray.[9][10] Wash hands thoroughly after handling.[7]

Storage: Store in a cool, dry, and well-ventilated place.[7][13] Keep the container tightly closed.

[7] Store under an inert gas (nitrogen or argon) at 2–8 °C.[1][2] Keep away from heat, sparks, and flame.[9] Incompatible materials include strong oxidizing agents and acid chlorides.[9]

Personal Protective Equipment (PPE)

Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety glasses.[10][11]

Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[7][10][11]

Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[11]

Experimental Protocols

Synthesis of **4-Amino-3-(trifluoromethyl)phenol**: A general procedure for the synthesis involves the reduction of 4-nitro-3-(trifluoromethyl)phenol.[1][2]

- Materials: 4-nitro-3-(trifluoromethyl)phenol, 10% palladium on carbon (Pd/C), Methanol (MeOH), Hydrogen (H₂) gas.[1][2]
- Procedure:
 - Dissolve 4-nitro-3-(trifluoromethyl)phenol in methanol.[1][2]
 - Add 10% Pd/C to the solution.[1][2]
 - Stir the reaction suspension under a hydrogen atmosphere for 12 hours.[1][2]
 - Upon completion, remove the catalyst by filtration.[1][2]
 - Concentrate the filtrate under vacuum to obtain **4-amino-3-(trifluoromethyl)phenol**.[1][2]

This protocol is for informational purposes. Researchers should adapt it based on their specific laboratory conditions and safety protocols.

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